

Technical Support Center: 2-Hydroxy-3-methyl-1H-quinolin-4-one

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Compound of Interest

Compound Name: 2-hydroxy-3-methyl-1H-quinolin-4-one

Cat. No.: B7774321

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Executive Summary & Compound Profile

2-hydroxy-3-methyl-1H-quinolin-4-one is a critical scaffold often encountered as a degradation impurity in quinolone antibiotics, a metabolite in *Pseudomonas* signaling (PQS analogs), or a synthetic intermediate. Its stability is governed by its tautomeric equilibrium between the 4-hydroxy-2-quinolone and 2-hydroxy-4-quinolone forms.

Property	Specification
IUPAC Name	2-hydroxy-3-methyl-1H-quinolin-4-one
Common Synonyms	3-methyl-2,4-quinolinedione; 3-methyl-4-hydroxy-2-quinolone
CAS Number	15237-84-0
Molecular Formula	C ₁₀ H ₉ NO ₂
Key Instability Factors	UV Radiation (300–350 nm), Strong Oxidants, Biological Hydroxylation

Degradation Pathways (Mechanistic Analysis)

Pathway A: Oxidative Degradation (Chemical & Metabolic)

The presence of the C3-methyl group adjacent to the electron-rich quinolone core makes this molecule susceptible to stepwise oxidation.

- Mechanism: Radical attack (typically $\bullet\text{OH}$) abstracts a hydrogen from the C3-methyl group.
- Sequence:
 - Hydroxylation: Conversion to 3-(hydroxymethyl)-2,4-quinolinedione.
 - Carbonyl Formation: Oxidation to 3-formyl-2,4-quinolinedione.
 - Decarboxylation/Cleavage: Further oxidation to the carboxylic acid, followed by potential decarboxylation to 2,4-dihydroxyquinoline under extreme stress.

Pathway B: Photodegradation (UV-Induced)

Quinolones are potent absorbers of UVA light. Upon excitation, the heterocyclic ring generates singlet oxygen ($^1\text{O}_2$) or superoxide radicals ($\text{O}_2\bullet^-$).

- Mechanism:
 - Type I: Direct electron transfer leading to N-dealkylation (if N-substituted) or decarboxylation (if carboxylated). For this specific 3-methyl analog, radical recombination often leads to dimerization or ring opening.
 - Type II: Hydroxylation of the benzene ring (positions 5, 6, or 8) followed by ring cleavage.

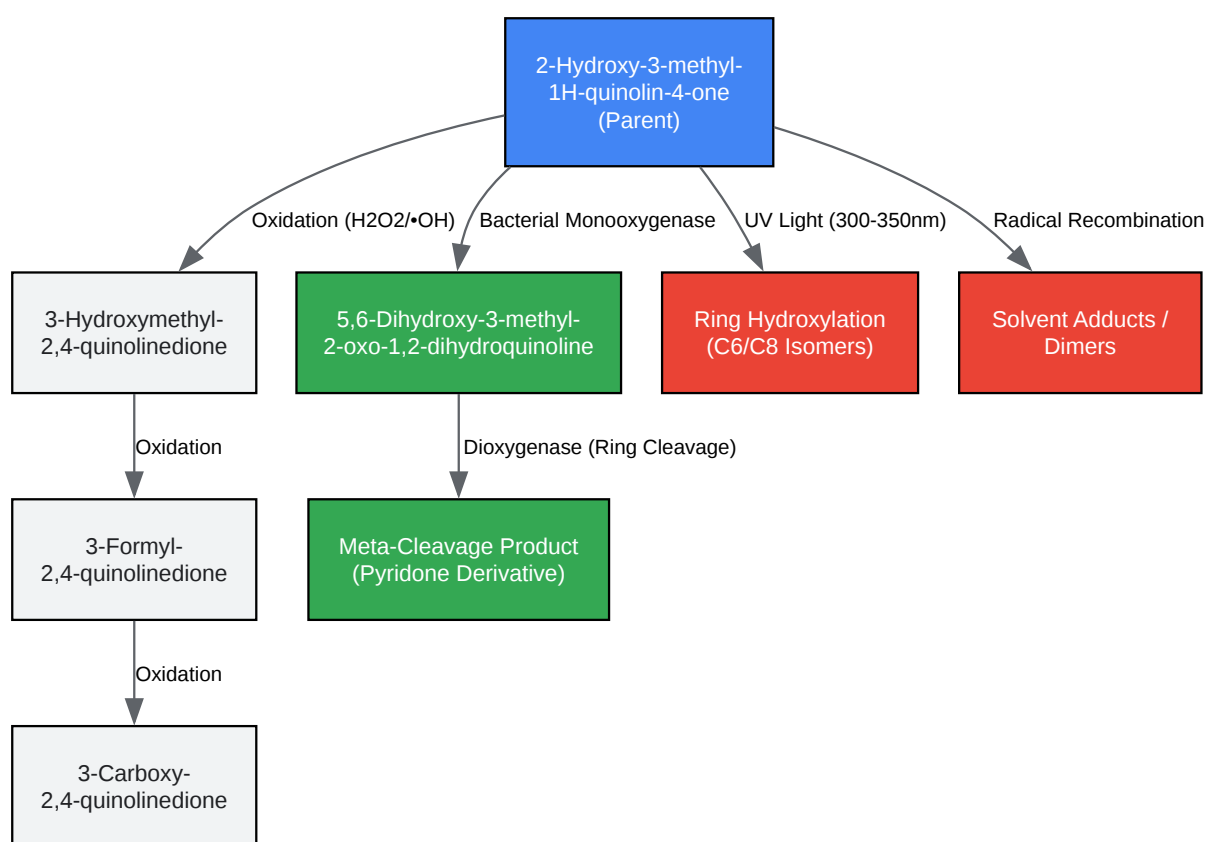
Pathway C: Biodegradation (Bacterial Catabolism)

In environmental systems (e.g., *Comamonas testosteroni*), the degradation follows a specific enzymatic route.

- Mechanism:

- Monooxygenation: The benzene ring is hydroxylated to form 5,6-dihydroxy-3-methyl-2-oxo-1,2-dihydroquinoline.
- Meta-Cleavage: The ring is cleaved at the meta position by 5,6-dioxygenase.
- Product: Formation of 3-methyl-5-hydroxy-6-(3-carboxy-3-oxopropenyl)-1H-2-pyridone.

Pathway Visualization



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Caption: Mechanistic flow of oxidative, biological, and photolytic degradation pathways for 2-hydroxy-3-methyl-1H-quinolin-4-one.

Troubleshooting Guide & FAQs

Category 1: Analytical Anomalies (HPLC/LC-MS)

Q: Why do I see split peaks for the parent compound in HPLC? A: This is likely due to keto-enol tautomerism.

- Cause: The compound exists in equilibrium between the 2,4-dione, 4-hydroxy-2-quinolone, and 2-hydroxy-4-quinolone forms. In unbuffered mobile phases or protic solvents (methanol/water), these tautomers may separate slightly.
- Solution: Acidify the mobile phase (0.1% Formic Acid or TFA) to lock the compound in its protonated form, or use a buffered mobile phase (Ammonium Acetate pH 4.5) to stabilize the equilibrium.

Q: I observe a new peak at RRT 0.85 after leaving the sample on the bench. What is it? A: This is likely a photodegradation product (Early-eluting hydroxylated species).

- Cause: Quinolones are highly photosensitive. Ambient lab light (fluorescent) contains enough UV to trigger hydroxylation at the C6 or C8 position.
- Validation: Run the "Dark Control" experiment (see Protocol A). If the peak disappears in the dark control, it is photo-induced.

Category 2: Stability in Formulation

Q: The compound is precipitating during forced degradation with acid (0.1 N HCl). Is this degradation? A: No, this is likely a solubility issue.

- Cause: **2-hydroxy-3-methyl-1H-quinolin-4-one** is poorly soluble in acidic aqueous media due to the protonation of the amide, which can lead to aggregation before hydrolysis occurs.
- Solution: Use a co-solvent. Prepare the stress sample in 20% Methanol / 80% 0.1 N HCl. Ensure the concentration is below 0.5 mg/mL.

Q: We detect a mass shift of +16 Da and +14 Da in oxidative stress samples. What are these? A:

- +16 Da: Mono-oxidation. Likely hydroxylation of the benzene ring or the methyl group (–CH₂OH).

- +14 Da: Transformation of the methyl group ($-\text{CH}_3$) to a carbonyl ($-\text{CHO}$) is actually a +14 Da shift (loss of 2H, gain of O = $+16 - 2 = +14$). This confirms the oxidation of the C3-methyl group to an aldehyde.

Experimental Protocols

Protocol A: Confirmatory Photostability Study

Objective: To distinguish between thermal and photolytic degradation products.

- Preparation: Prepare a 100 $\mu\text{g/mL}$ solution of the analyte in 50:50 Acetonitrile:Water.
- Setup:
 - Sample A (Light): Place in a clear quartz vial. Expose to 1.2 million lux hours (ICH Q1B standard).
 - Sample B (Dark Control): Wrap a matching vial in double-layer aluminum foil. Place next to Sample A to control for temperature.
- Analysis: Analyze both by HPLC-DAD (254 nm).
- Criteria: Any peak present in A but absent in B is a definitive photoproduct.

Protocol B: Oxidative Stress Profiling

Objective: To generate methyl-oxidized impurities.

- Preparation: Dissolve 5 mg of compound in 1 mL Acetonitrile.
- Initiation: Add 1 mL of 30% H_2O_2 .
- Incubation:
 - Timepoints: 0h, 4h, 24h.
 - Temp: Ambient (25°C). Note: Do not heat initially; quinolones can degrade rapidly with heat+peroxide.

- Quenching: Add 100 µL of 10% Sodium Metabisulfite solution before injection to destroy excess peroxide (prevents on-column oxidation).

Quantitative Data Summary

Stress Condition	Expected Degradation (%)	Major Degradant Mass Shift (LC-MS)	Primary Mechanism
Acid (0.1 N HCl, 60°C, 24h)	< 5% (Stable)	N/A	Resistant to hydrolysis
Base (0.1 N NaOH, 60°C, 24h)	< 10%	+18 Da (Ring opening - rare)	Amide hydrolysis (slow)
Oxidation (3% H ₂ O ₂ , RT, 4h)	15 - 30%	+16 Da, +14 Da, +32 Da	Methyl oxidation / Ring hydroxylation
Photolysis (UVA, 24h)	> 50%	-H ₂ (Dimer), +16 Da	Radical polymerization / Oxidation

References

- Schach, S., et al. (1993). Microbial metabolism of quinoline and related compounds.[1][2][3] XVII. Degradation of 3-methylquinoline by Comamonas testosteroni 63. Biological Chemistry Hoppe-Seyler. Retrieved from [\[Link\]](#)
- Eawag Biocatalysis/Biodegradation Database. (1997). 3-Methylquinoline Degradation Pathway. Retrieved from [\[Link\]](#)
- Frontiers in Microbiology. (2024). Study on the degradation and metabolic mechanism of four quinolone antibiotics by mixed strains. Retrieved from [\[Link\]](#)
- University of Regensburg. (1994). Photodegradation of some quinolones used as antimicrobial therapeutics. Retrieved from [\[Link\]](#)

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Sources

- [1. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](https://pdfs.semanticscholar.org)
- [2. Frontiers | Study on the degradation and metabolic mechanism of four quinolone antibiotics by mixed strains \[frontiersin.org\]](#)
- [3. Nitrate-dependent biodegradation of quinoline, isoquinoline, and 2-methylquinoline by acclimated activated sludge - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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